

Acetylexidonin CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Acetylexidonin*

Cat. No.: *B15594044*

[Get Quote](#)

In-Depth Technical Guide to Acetylexidonin

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available scientific data on **Acetylexidonin**, a natural compound of interest. The information is curated for professionals in research and development, with a focus on its chemical properties, and an exploration of its purported biological activities based on related compounds.

Core Compound Data

A precise understanding of a compound's chemical and physical properties is fundamental to any research endeavor. The key identifiers and molecular characteristics of **Acetylexidonin** are summarized below for easy reference.

Property	Value
CAS Number	116368-90-2
Molecular Formula	C ₂₆ H ₃₄ O ₉
Molecular Weight	490.551 g/mol

Biological Activity and Therapeutic Potential (Inferred)

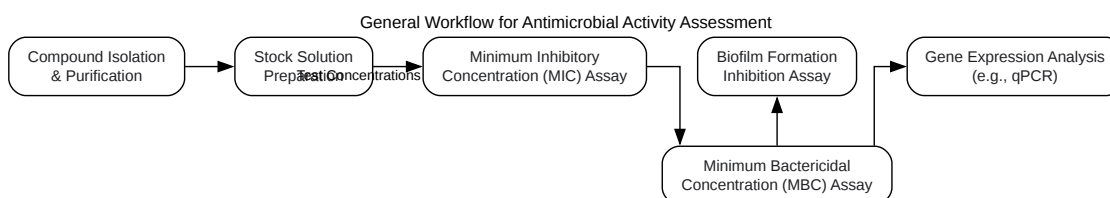
Direct, in-depth studies on the specific signaling pathways and mechanisms of action for **Acetylexidonin** (CAS 116368-90-2) are not extensively available in the public domain.

However, the broader class of compounds to which it belongs, and the presence of an acetyl group, suggest potential areas of biological activity that are of significant interest to researchers.

Compounds containing acetyl moieties have demonstrated a range of biological effects, including antimicrobial and anti-inflammatory activities. The acetyl group can influence a molecule's lipophilicity and its ability to interact with biological targets.

Potential Antimicrobial Mechanism

The presence of an acetyl group in various molecules has been linked to significant antimicrobial activity. While the precise mechanism for **Acetylexidonin** is yet to be elucidated, a generalized workflow for investigating such properties is outlined below. This workflow serves as a guide for researchers aiming to characterize the potential antimicrobial effects of novel compounds.



[Click to download full resolution via product page](#)

Caption: A generalized experimental workflow for assessing the antimicrobial properties of a novel compound.

Experimental Protocols: A Methodological Framework

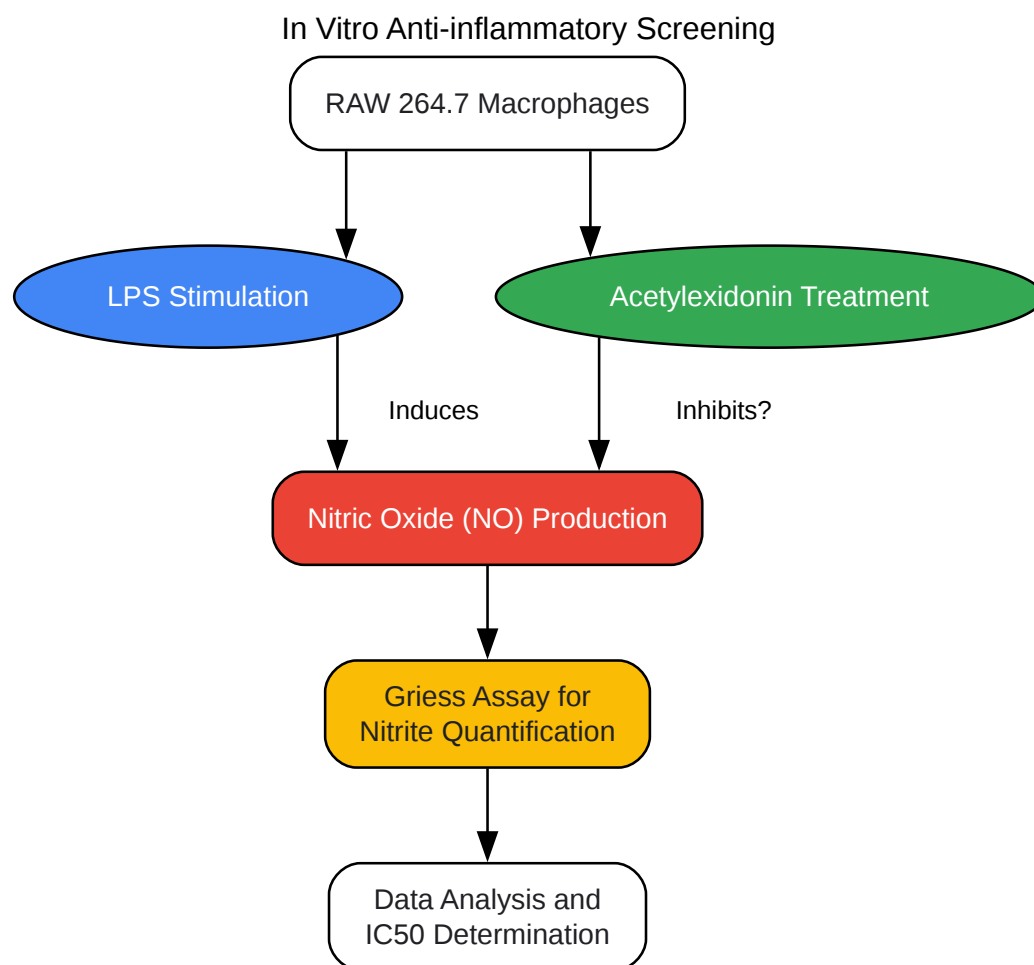
Detailed experimental protocols for **Acetylexidonin** are not readily available. However, this section provides a standardized framework for key experimental procedures that would be necessary to characterize its biological activity, based on common practices in natural product research.

Minimum Inhibitory Concentration (MIC) Assay

- **Preparation of Bacterial Inoculum:** A standardized suspension of the target bacterial strain (e.g., *Staphylococcus aureus*, *Escherichia coli*) is prepared to a specific turbidity, typically corresponding to a known colony-forming unit (CFU) count per milliliter.
- **Serial Dilution of Compound:** **Acetylexidonin** is serially diluted in an appropriate growth medium in a 96-well microtiter plate to create a range of concentrations.
- **Inoculation:** Each well is inoculated with the standardized bacterial suspension.
- **Incubation:** The plate is incubated under optimal growth conditions for the specific bacterial strain (e.g., 37°C for 18-24 hours).
- **Determination of MIC:** The MIC is determined as the lowest concentration of the compound that visibly inhibits bacterial growth.

Assessment of Anti-inflammatory Activity

A common initial step in assessing anti-inflammatory potential is to investigate a compound's effect on nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated macrophages.



[Click to download full resolution via product page](#)

Caption: A logical workflow for screening the anti-inflammatory effects of a compound by measuring nitric oxide production.

This guide serves as a foundational resource for researchers interested in **Acetylexidonin**. As further research is conducted and published, the understanding of this compound's specific biological activities and mechanisms of action will undoubtedly expand.

- To cite this document: BenchChem. [Acetylexidonin CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b15594044#acetylexidonin-cas-number-and-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com